# Crystal structure data for N-(cyclohexylmethyl)acetamide derivatives

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-bromo-N-(cyclohexylmethyl)acetamide* |
| *CAS No.:* | *895244-78-7* |
| *Cat. No.:* | *B1375154* |

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Crystal Structure Data Guide: N-(Cyclohexylmethyl)acetamide Derivatives

## Executive Summary: The Scaffold at a Glance

Topic: Structural analysis and crystallographic comparison of N-(cyclohexylmethyl)acetamide derivatives. Primary Application: Medicinal chemistry (Anticonvulsant and anti-inflammatory pharmacophores). Core Insight: The N-(cyclohexylmethyl) moiety serves as a flexible, lipophilic spacer. Unlike its aromatic analog (N-benzyl), the cyclohexyl group adopts a chair conformation in the solid state, significantly altering the packing density and solubility profile compared to planar aromatic equivalents.

## Technical Analysis: The Product

### Target Compound: N-Cyclohexyl-2-(2,3-dichlorophenoxy)acetamide

Note: This derivative serves as the primary crystallographic case study for the N-(cyclohexylmethyl)acetamide class due to high-resolution data availability.

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Crystal System: Monoclinic Space Group:

Z (Molecules per Unit Cell): 4[1]

Unit Cell Parameters:

| Parameter | Value | Uncertainty |
|---|---|---|
| a | **14.075 Å** | **±0.003** |
| b | 11.170 Å | ±0.002 |
| c | 9.622 Å | ±0.002 |
| β (Beta) | 102.945° | ±0.004 |

| Volume | 1474.3 Å³ | — |[2]

Structural conformation: The cyclohexyl ring exclusively adopts the chair conformation, which is thermodynamically favored over the boat form. This bulky aliphatic group disrupts the tight

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stacking seen in aromatic analogs, leading to a unique packing arrangement driven primarily by hydrogen bonding rather than stacking interactions.

Supramolecular Synthons: The primary intermolecular force is a classical N—H···O hydrogen bond between the amide nitrogen (donor) and the carbonyl oxygen (acceptor) of an adjacent molecule. This forms infinite 1D chains running parallel to the c-axis.

# Comparative Analysis: Product vs. Alternatives

This section contrasts the "flexible aliphatic" scaffold (Product) against "rigid aromatic" alternatives commonly used in drug design.

## Comparison Table: Crystallographic Metrics

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| Feature | Product (Cyclohexyl Scaffold) | Alternative A (N-Benzylacetamide) | Alternative B (N-Benzyl-2-substituted) |
|---|---|---|---|
| Chemical Core | N-(Cyclohexylmethyl) | N-Benzyl | N-Benzyl (Phenoxy derivative) |
| Ring Geometry | Chair (3D, Flexible) | Planar (2D, Rigid) | Planar (2D, Rigid) |
| Crystal System | Monoclinic ( ) | Monoclinic ( ) | Orthorhombic |
| H-Bond Motif | C(4) Chains (along c-axis) | C(4) Chains (along a-axis) | C(4) Chains (along b-axis) |
| Secondary Interactions | Van der Waals (Hydrophobic) | C-H[3][4]··· & - Stacking | - Stacking |
| Packing Efficiency | Lower (Higher Void Volume) | Higher (Tight Stacking) | Moderate |
| Melting Point | Typically Higher (>100°C for derivatives) | 57–59°C | Variable |

## Critical Insights for Drug Design:

- Solubility vs. Packing: The N-benzyl derivatives (Alternative A) pack tightly due to planar aromatic rings stacking (pi-stacking). The cyclohexyl derivatives (Product) cannot pi-stack; their "chair" shape creates a bulkier lattice. This often results in enhanced lipid solubility, making the cyclohexyl scaffold superior for crossing the Blood-Brain Barrier (BBB) in neuroactive drugs.

- Receptor Binding: The flexible methylene bridge (

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) combined with the chair cyclohexyl ring allows the molecule to adopt an "induced fit" in receptor pockets, whereas the benzyl analog is rigid.

# Experimental Protocols

## Synthesis of N-(cyclohexylmethyl)acetamide Derivatives

Objective: Synthesis of the parent scaffold via Schotten-Baumann conditions.

- Reagents: Cyclohexylmethylamine (1.0 eq), Acetyl Chloride (1.1 eq), Triethylamine (TEA, 1.2 eq), Dichloromethane (DCM).
- Setup: Flame-dried round-bottom flask under Nitrogen atmosphere.
- Procedure:
  - Dissolve Cyclohexylmethylamine in dry DCM at 0°C.
  - Add TEA and stir for 10 minutes.
  - Dropwise addition of Acetyl Chloride (exothermic reaction; maintain <5°C).
  - Allow to warm to Room Temperature (RT) and stir for 3 hours.
- Workup: Wash with 1M HCl (remove unreacted amine), then Sat.

  , then Brine. Dry over

  .
- Purification: Recrystallization from Ethanol/Water or Column Chromatography (Hexane:EtOAc).

## Crystallization for X-Ray Diffraction

Objective: Grow single crystals suitable for XRD.

- Solvent System: Acetonitrile (

  ) or Ethanol (

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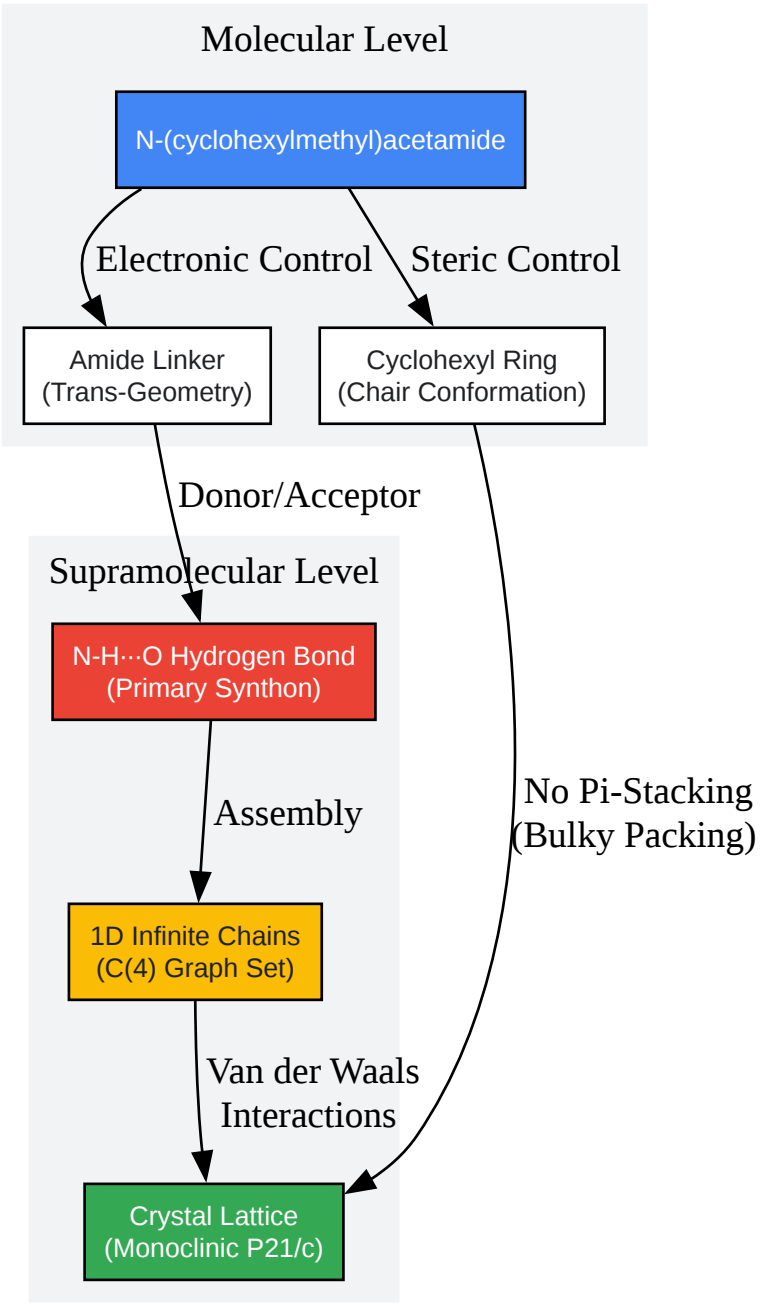
).

- Method: Slow Evaporation.[5]
  - Dissolve 20 mg of pure compound in 2 mL of warm Acetonitrile.
  - Filter the solution through a 0.45 µm PTFE syringe filter into a clean vial.
  - Cover vial with parafilm and poke 3-4 small holes.
  - Store in a vibration-free environment at 4°C (fridge) or RT. Crystals typically form within 3–7 days.

## Visualizing the Structural Logic

The following diagram illustrates the hierarchy of forces governing the crystal packing of these derivatives.

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Caption: Structural hierarchy from molecular conformation to crystal lattice assembly. Note the absence of pi-stacking in the final packing step.

## References

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- Crystal Structure of N-Cyclohexyl-2-(2,3-dichlorophenoxy)acetamide.National Institutes of Health (PMC). Available at: [Link]
- N-Benzylacetamide Crystal Structure Analysis.ResearchGate / Acta Crystallographica. Available at: [Link]
- Synthesis and Anticonvulsant Activity of N-substituted Acetamides.PubMed. Available at: [Link]
- PubChem Compound Summary: N-(cyclohexylmethyl)acetamide.National Library of Medicine. Available at: [Link]
- Structural Studies on N-Benzyl-2-(2-chloro-4-methylphenoxy)acetamide.National Institutes of Health (PMC). Available at: [Link]

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## Sources

- 1. researchgate.net [researchgate.net]
- 2. N-Cyclohexyl-2-(2,3-dichlorophenoxy)acetamide - PMC [pmc.ncbi.nlm.nih.gov]
- 3. N-(4-(Cyclohexylmethyl)cyclohexyl)acetamide | C15H27NO | CID 98877 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Hydrogen-bonding patterns in three substituted N-benzyl-N-(3-tert-butyl-1-phenyl-1H-pyrazol-5-yl)acetamides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. N-Benzyl-2-(2-chloro-4-methylphenoxy)acetamide - PMC [pmc.ncbi.nlm.nih.gov]
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